

Application Notes and Protocols for Measuring the Detonation Velocity of Cyclonite (RDX)

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Compound of Interest

Compound Name: Cyclonite

Cat. No.: B1669417

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Introduction

Cyclonite, also known as RDX (Research Department Explosive or Royal Demolition eXplosive), is a powerful and brisant high explosive widely used in military and industrial applications. The detonation velocity is a critical performance parameter of any explosive, as it is directly related to its detonation pressure and overall effectiveness. Accurate measurement of the detonation velocity is essential for the characterization, quality control, and performance evaluation of RDX-based formulations.

This document provides detailed application notes and experimental protocols for three common methods used to measure the detonation velocity of **cyclonite**: the D'Autriche method, electronic timing methods (ionization and fiber optic probes), and high-speed photography. These protocols are intended to provide researchers and scientists with the necessary information to conduct these experiments safely and effectively.

Safety Protocols

Extreme caution must be exercised when handling and testing **cyclonite**. A thorough understanding of its properties and adherence to strict safety protocols are paramount.

- Personal Protective Equipment (PPE):

- Flame-resistant lab coat or coveralls.
- Safety glasses with side shields or safety goggles.
- Face shield.
- Chemical-resistant gloves (nitrile or neoprene).^[1]
- Conductive footwear to prevent static electricity buildup.^[1]
- Handling and Storage:
 - **Cyclonite** should be handled in a designated and properly ventilated area, away from heat, sparks, open flames, and sources of friction or impact.
 - All equipment used for handling must be properly grounded to prevent electrostatic discharge.
 - Use non-sparking tools.
 - Store RDX in approved magazines, in sealed, non-reactive containers. It should be kept wetted with water (typically >15% humidity) to reduce its sensitivity.
 - Avoid contact with incompatible materials such as strong acids, alkalis, and oxidizing agents.
 - Limit the amount of RDX handled at any one time to the minimum required for the experiment.
- Experimental Procedures:
 - All experiments must be conducted in a certified and appropriately rated blast-proof chamber or a designated remote test site.
 - Ensure all non-essential personnel are cleared from the test area to a safe distance before detonation.
 - Use a remote firing system from a protected location.

- In case of a misfire, a mandatory waiting period (typically at least 30 minutes) must be observed before approaching the experimental setup.[2]
- Waste Disposal:
 - All explosive waste, including contaminated materials, must be disposed of according to established institutional, local, and national regulations for hazardous materials.
 - Do not dispose of RDX in standard laboratory waste streams.

Experimental Methodologies

D'Autriche Method

The D'Autriche method is a classic and relatively simple technique for measuring detonation velocity.[3][4][5] It compares the detonation velocity of the test explosive to that of a detonating cord with a known and calibrated detonation velocity.

Experimental Protocol:

- Materials and Equipment:
 - **Cyclonite** sample of a known length and diameter.
 - Detonating cord with a precisely known detonation velocity (VOD_cord).
 - A lead or soft metal witness plate.
 - A detonator.
 - Measuring tape or calipers.
 - Marking pen.
- Procedure:
 1. Prepare a uniform, cylindrical charge of the RDX sample.

2. Mark two points, A and B, on the RDX charge at a known distance 'd' apart. A distance of at least 100 mm from the initiation point is recommended to ensure a stable detonation is measured.[6]
 3. Take a length of the detonating cord and mark its center point, C.
 4. Lay the detonating cord on the witness plate and mark the position of C on the plate.
 5. Insert the two ends of the detonating cord into the RDX charge at points A and B.
 6. Initiate the RDX charge at one end.
 7. The detonation wave in the RDX will initiate the two ends of the detonating cord at different times.
 8. Two detonation waves will travel towards each other within the detonating cord and collide at a point, M, leaving a distinct mark on the witness plate.
 9. Carefully recover the witness plate and measure the distance 'x' between the center mark C and the collision mark M.
- Data Analysis: The detonation velocity of the RDX sample (VOD_RDX) can be calculated using the following formula:

$$\text{VOD_RDX} = (d * \text{VOD_cord}) / (2 * x)$$

Where:

- d = distance between points A and B on the RDX charge.
- VOD_cord = known detonation velocity of the detonating cord.
- x = distance from the center of the cord to the collision point on the witness plate.

Electronic Timing Methods

Electronic timing methods utilize probes placed at known distances along the explosive charge to measure the time-of-arrival of the detonation wave.[3] From the time difference and the

distance between the probes, the detonation velocity can be calculated.

Ionization probes are simple electrical switches that are closed by the conductive, ionized gases in the detonation front.

Experimental Protocol:

- Materials and Equipment:

- **Cyclonite** sample.
- Multiple ionization probes (e.g., made from semi-rigid coaxial cable).[7]
- A high-speed digital oscilloscope (e.g., >1 GHz bandwidth).[8]
- A power supply to bias the probes.
- Coaxial cables for signal transmission.
- A detonator and firing system.

- Procedure:

1. Prepare the RDX charge, typically in a cylindrical form.
2. Drill small, precisely located holes along the length of the charge for probe insertion.
3. Measure the exact distance between each probe.
4. Insert the ionization probes into the prepared holes.
5. Connect each probe to a channel on the oscilloscope.
6. Bias the probes with a suitable voltage.
7. Set up the oscilloscope to trigger on the signal from the first probe. Set the timebase to capture the expected time-of-flight between the probes and the voltage scale to clearly observe the signal from the probes.

8. Evacuate the test area and detonate the charge remotely.
 9. Record the oscilloscope trace, which will show a series of voltage drops or pulses corresponding to the detonation wave reaching each probe.
- Data Analysis:
 1. From the recorded waveform, determine the precise time of arrival of the detonation front at each probe.
 2. Calculate the time interval (Δt) between the signals from adjacent probes.
 3. The detonation velocity between two probes is calculated as:
$$\text{VOD} = \text{Distance} / \Delta t$$
 4. Average the velocities calculated for each segment to obtain the mean detonation velocity.

Fiber optic probes detect the intense light emitted from the detonation front.

Experimental Protocol:

- Materials and Equipment:
 - **Cyclonite** sample.
 - Multiple optical fiber probes.
 - High-speed photodetectors or a streak camera.[\[9\]](#)
 - A high-speed digital oscilloscope.
 - Optical cables.
 - A detonator and firing system.
- Procedure:
 1. Prepare the RDX charge.

2. Insert the optical fiber probes at precisely measured intervals along the charge.
 3. Connect the other end of each optical fiber to a photodetector.
 4. Connect the output of each photodetector to a channel on the oscilloscope.
 5. Set the oscilloscope to trigger on the signal from the first probe, with appropriate time and voltage scales.
 6. Evacuate the test area and detonate the charge remotely.
 7. The oscilloscope will record a series of light pulses as the detonation front passes each fiber optic probe.
- **Data Analysis:** The data analysis is similar to that for ionization probes. The time difference between the light pulses from adjacent probes is used to calculate the detonation velocity for each segment.

High-Speed Photography

High-speed photography provides a visual record of the detonation event, from which the detonation velocity can be determined by tracking the position of the detonation front over time.

Experimental Protocol:

- **Materials and Equipment:**
 - **Cyclonite** sample, often in a transparent confinement tube to allow for visualization.
 - An ultra-high-speed digital camera (framing rates of 100,000 to over 1,000,000 fps are common).^[10]
 - A robust, blast-shielded enclosure for the camera.
 - Appropriate lighting if the self-luminescence of the detonation is insufficient, though for RDX it is typically very bright.
 - A fiducial marker of known length placed in the field of view for scaling.

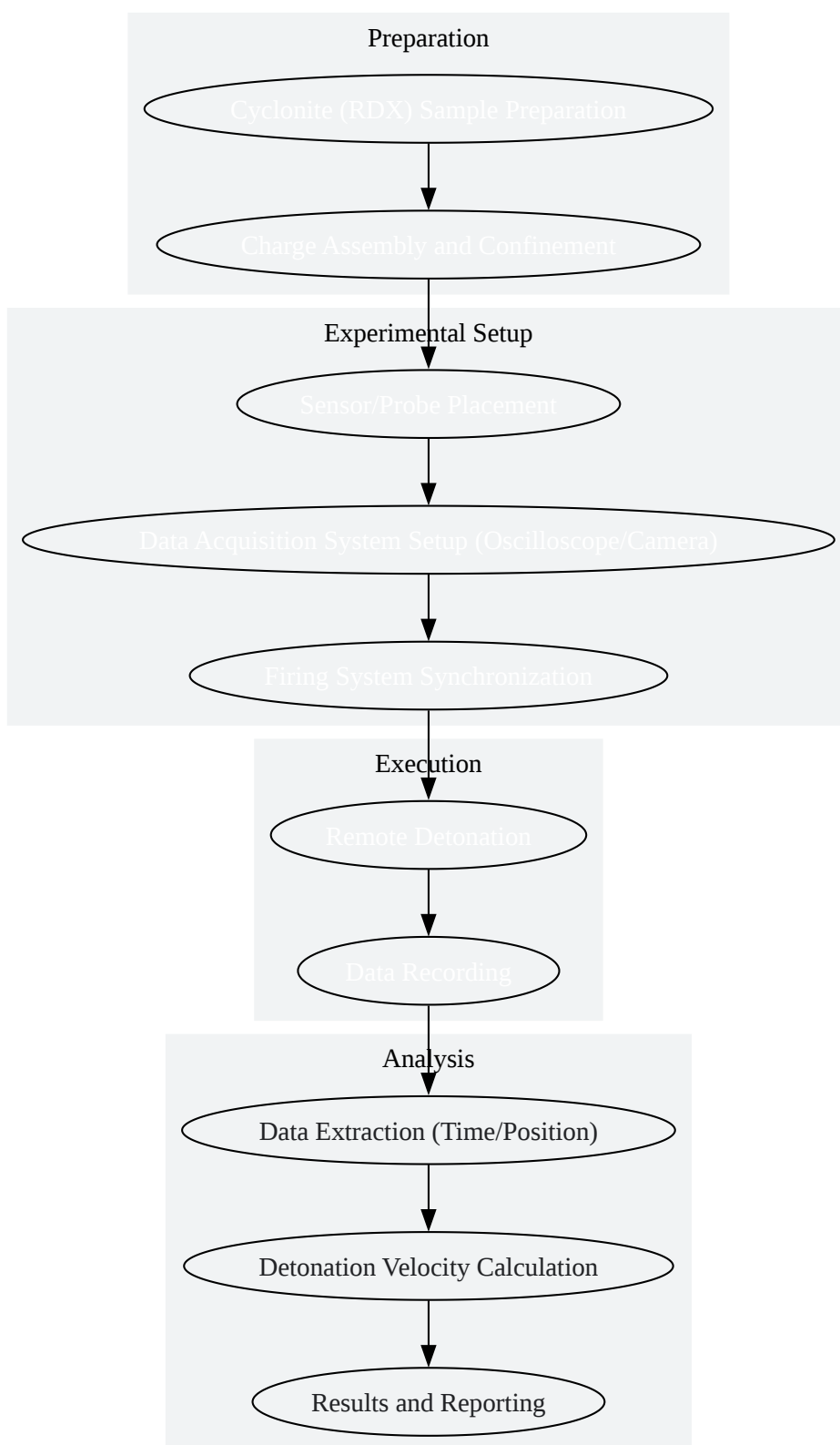
- A detonator and a synchronized firing system.
- Procedure:
 1. Set up the RDX charge in the field of view of the high-speed camera.
 2. Place the fiducial marker parallel to the charge.
 3. Configure the camera settings:
 - Framing Rate: Sufficiently high to capture multiple frames of the detonation front progressing along the charge. For a detonation velocity of ~ 8500 m/s and a 10 cm charge, a framing rate of at least 1,000,000 fps is recommended.
 - Exposure Time: As short as possible to minimize motion blur.
 - Resolution: As high as the framing rate allows.
 4. Synchronize the camera's trigger with the firing system to ensure the recording starts just before detonation.
 5. Evacuate the test area and detonate the charge remotely.
 6. Record the high-speed video sequence.
- Data Analysis:
 1. From the recorded video, analyze the sequence of images frame by frame.
 2. In each frame, identify the leading edge of the detonation front.
 3. Using the fiducial marker for scale, measure the position of the detonation front in each frame.
 4. Plot the position of the detonation front as a function of time (frame number multiplied by the inter-frame time).
 5. The detonation velocity is the slope of the position-time graph.

Data Presentation

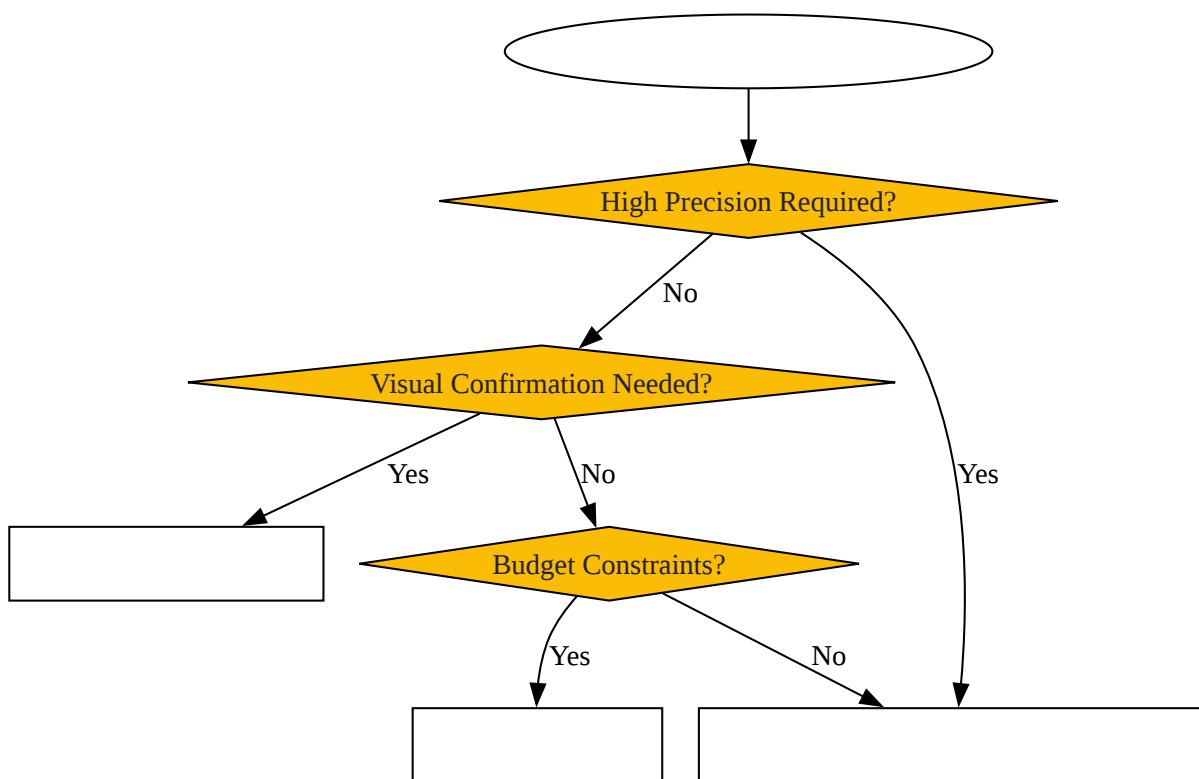
Quantitative data from detonation velocity experiments should be summarized in a clear and structured format.

RDX Formulation	Density (g/cm ³)	Confinement	Measurement Method	Detonation Velocity (m/s)	Standard Deviation (m/s)	Reference
RDX/Wax (95/5)	1.66	None	Fiber Optic Probes	8224	12	[11]
RDX/Wax/Graphite	1.70	Steel Tube	Ionization Probes	8387	-	[7]
RDX/Wax/Graphite	1.72	Steel Tube	Ionization Probes	8422	-	[7]
RDX/TNT (Composition B)	1.71	None	-	7980	-	[12]
Pure RDX (pressed)	1.76	None	-	8750	-	[12]
RDX/Al/Wax (80/15/5)	1.82	None	-	8150	-	[13]

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